

Chemical Identity of Aniline Phosphinate

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Aniline phosphinate

CAS No.: 82395-88-8

Cat. No.: S730027

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The table below summarizes the key identifiers and structural data for **aniline phosphinate**:

Property	Value
CAS Number	82395-88-8 [1]
Molecular Formula	C ₆ H ₈ NO ₂ P [1]
Molecular Weight	157.11 g/mol [1]
IUPAC Name	aniline; phosphinous acid [1]
SMILES	C1=CC=C(C=C1)N.OP=O [1]
Structure	Salt/complex of aniline (C ₆ H ₅ NH ₂) and phosphinate (HPO ₂) [1]

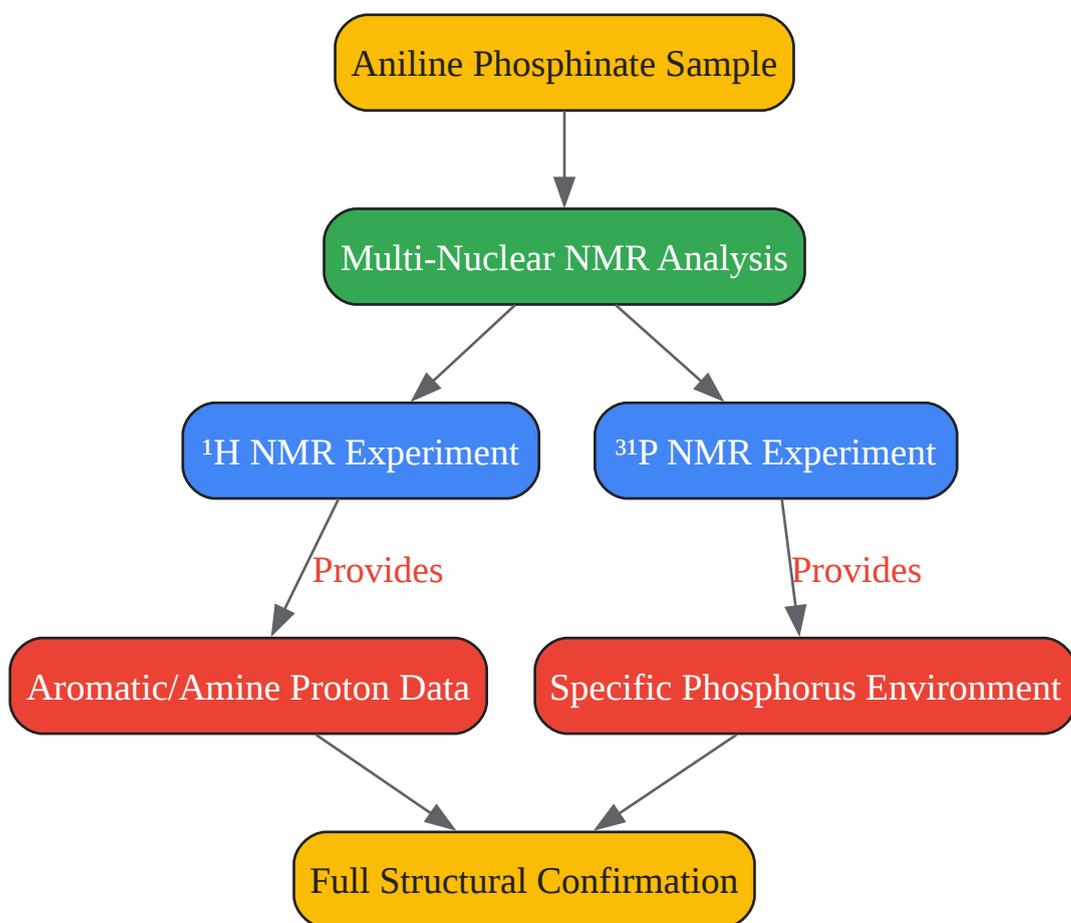
NMR Spectroscopy Guidance

For a compound like **aniline phosphinate**, a multi-nuclear NMR approach is recommended for complete characterization.

- **¹H NMR:** This technique would show signals for the protons on the aniline ring (likely complex multiplets) and the amine group (a broad peak). However, these signals can sometimes overlap, making interpretation difficult in complex mixtures [2].

- **^{31}P NMR:** This is a particularly powerful and often more informative technique for analyzing phosphorus-containing compounds [2]. Key advantages include:
 - **Direct Quantification:** The signal area is directly proportional to the number of phosphorus nuclei [2].
 - **Minimal Overlap:** A molecule typically has only one or a few phosphorus signals, and the chemical shift range is very broad (up to 2000 ppm), which greatly reduces the chance of signal overlap [2].
 - **No Interference:** Common deuterated NMR solvents do not contain phosphorus, so there is no interfering signal from the solvent [2].

The following diagram illustrates the recommended workflow for characterizing **aniline phosphinate** using NMR spectroscopy.



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How to Proceed with NMR Characterization

Given the absence of published data, here are practical steps you can take:

- **Theoretical Calculation:** You can use computational chemistry software to predict the expected ^1H and ^{31}P NMR chemical shifts for **aniline phosphinate**, which provides a reference for comparison with experimental data.
- **Experimental Analysis:**
 - **Sample Preparation:** Dissolve a pure sample of **aniline phosphinate** in a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O).
 - **Data Acquisition:** Run both ^1H and ^{31}P NMR experiments. The internal standard method is often simplest for quantification [2].
 - **Signal Referencing:** For ^{31}P NMR, the chemical shift is typically referenced to an external standard of 85% phosphoric acid (set at 0 ppm) [3].

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References

1. Aniline phosphinate - 82395-88-8 [vulcanchem.com]
2. Quantitative ^{31}P NMR Spectroscopy: Principles ... [mdpi.com]
3. ^{31}P NMR Spectroscopy - an overview [sciencedirect.com]

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